

cross-validation of 2-Methyl-2-phenylsuccinic-d5 Acid LC-MS methods

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Compound of Interest

Compound Name: 2-Methyl-2-phenylsuccinic-d5 Acid

CAS No.: 1330180-12-5

Cat. No.: B588848

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An in-depth technical comparison and cross-validation guide for the quantification of 2-Methyl-2-phenylsuccinic acid.

The Analytical Challenge: 2-Methyl-2-phenylsuccinic Acid

2-Methyl-2-phenylsuccinic acid (2-MPSA) is a critical dicarboxylic acid biomarker and a downstream metabolite of succinimide-class anticonvulsants, such as methsuximide[1]. Accurate quantification of 2-MPSA in biological matrices (plasma and urine) is essential for pharmacokinetic (PK) profiling, therapeutic drug monitoring, and toxicological assessments.

When drug development programs transition between clinical phases or transfer assays across global laboratories, analytical platforms often require modernization—for example, upgrading from legacy single-quadrupole systems to advanced triple quadrupole (LC-MS/MS) or high-resolution mass spectrometry (LC-HRMS). To ensure longitudinal data integrity, regulatory agencies mandate rigorous cross-validation to prove that the new method is statistically equivalent to the legacy method[2][3].

The Mechanistic Role of the d5-SIL Internal Standard

A self-validating bioanalytical method relies on the behavior of its internal standard. For the quantification of 2-MPSA, **2-Methyl-2-phenylsuccinic-d5 acid** ($C_{11}H_7D_5O_4$, MW 213.24) is the optimal Stable Isotope-Labeled Internal Standard (SIL-IS)[4].

The Causality of the +5 Da Mass Shift: The unlabeled 2-MPSA molecule has a molecular weight of 208.22 g/mol. Due to the natural abundance of ^{13}C isotopes, high concentrations of the unlabeled analyte will naturally produce M+1, M+2, and M+3 isotopic peaks. If a +3 Da (d_3) internal standard were used, the M+3 peak of the unlabeled analyte would cause "isotopic cross-talk," artificially inflating the internal standard signal at the Upper Limit of Quantification (ULOQ) and skewing the calibration curve. The d5-labeled standard provides a clean +5 Da mass shift, ensuring absolute signal independence. Furthermore, because the d5-SIL-IS shares the exact physicochemical properties of the analyte, it perfectly mimics extraction recovery and neutralizes matrix-induced ion suppression in the electrospray ionization (ESI) source.

Methodological Alternatives: LC-MS/MS vs. LC-HRMS

To demonstrate a robust cross-validation per ICH M10 guidelines[3], we compare two distinct, optimized methodologies for 2-MPSA quantification:

- **Method A (The Gold Standard):** LC-MS/MS with Solid-Phase Extraction (SPE). Utilizes a Triple Quadrupole (QqQ) operating in Multiple Reaction Monitoring (MRM) mode. This is the industry standard for high-throughput, ultra-sensitive routine PK analysis[2].
- **Method B (The Alternative):** LC-HRMS with Liquid-Liquid Extraction (LLE). Utilizes a Quadrupole Time-of-Flight (Q-TOF) mass spectrometer. While slightly lower in absolute throughput, HRMS provides exact mass data, making it ideal for overcoming complex isobaric interferences and conducting simultaneous non-targeted metabolite profiling.

Step-by-Step Experimental Protocols

Method A: SPE and LC-MS/MS (QqQ)

Causality of Extraction: 2-MPSA is a dicarboxylic acid. Mixed-mode anion exchange (MAX) SPE sorbents retain the negatively charged carboxylate groups at a neutral/basic pH, allowing aggressive washing of neutral lipids before eluting the analyte with an acidic organic solvent.

- **Sample Aliquoting & Spiking:** Aliquot 100 μ L of human plasma. Add 10 μ L of 2-MPSA-d5 SIL-IS (500 ng/mL in methanol).
- **Pre-treatment:** Dilute the sample with 200 μ L of 2% aqueous ammonium hydroxide (NH_4OH) to disrupt protein binding and ensure the carboxylate groups are fully deprotonated.
- **SPE Loading & Washing:** Load onto a MAX SPE cartridge (pre-conditioned with MeOH and water). Wash with 1 mL of 5% NH_4OH in water, followed by 1 mL of Methanol to remove hydrophobic interferences.
- **Elution:** Elute with 1 mL of 2% Formic Acid in Methanol. The acid neutralizes the analyte, releasing it from the anion-exchange phase.
- **Reconstitution:** Evaporate under N_2 at 40°C and reconstitute in 100 μ L of Mobile Phase A.
- **LC-MS/MS Analysis:**
 - **Column:** C18 (50 x 2.1 mm, 1.7 μ m).
 - **Mobile Phase:** (A) 0.1% Formic acid in water; (B) Acetonitrile.
 - **Detection:** Negative ESI MRM mode. Dicarboxylic acids readily lose a proton to form $[\text{M}-\text{H}]^-$ ions.
 - **Transitions:** 2-MPSA (m/z 207.1 $\rightarrow$ 163.1 [loss of CO_2]); 2-MPSA-d5 (m/z 212.1 $\rightarrow$ 168.1).

Method B: LLE and LC-HRMS (Q-TOF)

Causality of Extraction: The pKa of succinic acid derivatives is typically between 4.0 and 5.6. Adding a strong acid drops the plasma pH to ~2.0, fully protonating the carboxylate groups. This renders 2-MPSA highly lipophilic, driving it into the organic extraction layer.

- **Sample Aliquoting & Spiking:** Aliquot 100 μ L of human plasma. Add 10 μ L of 2-MPSA-d5 SIL-IS (500 ng/mL).

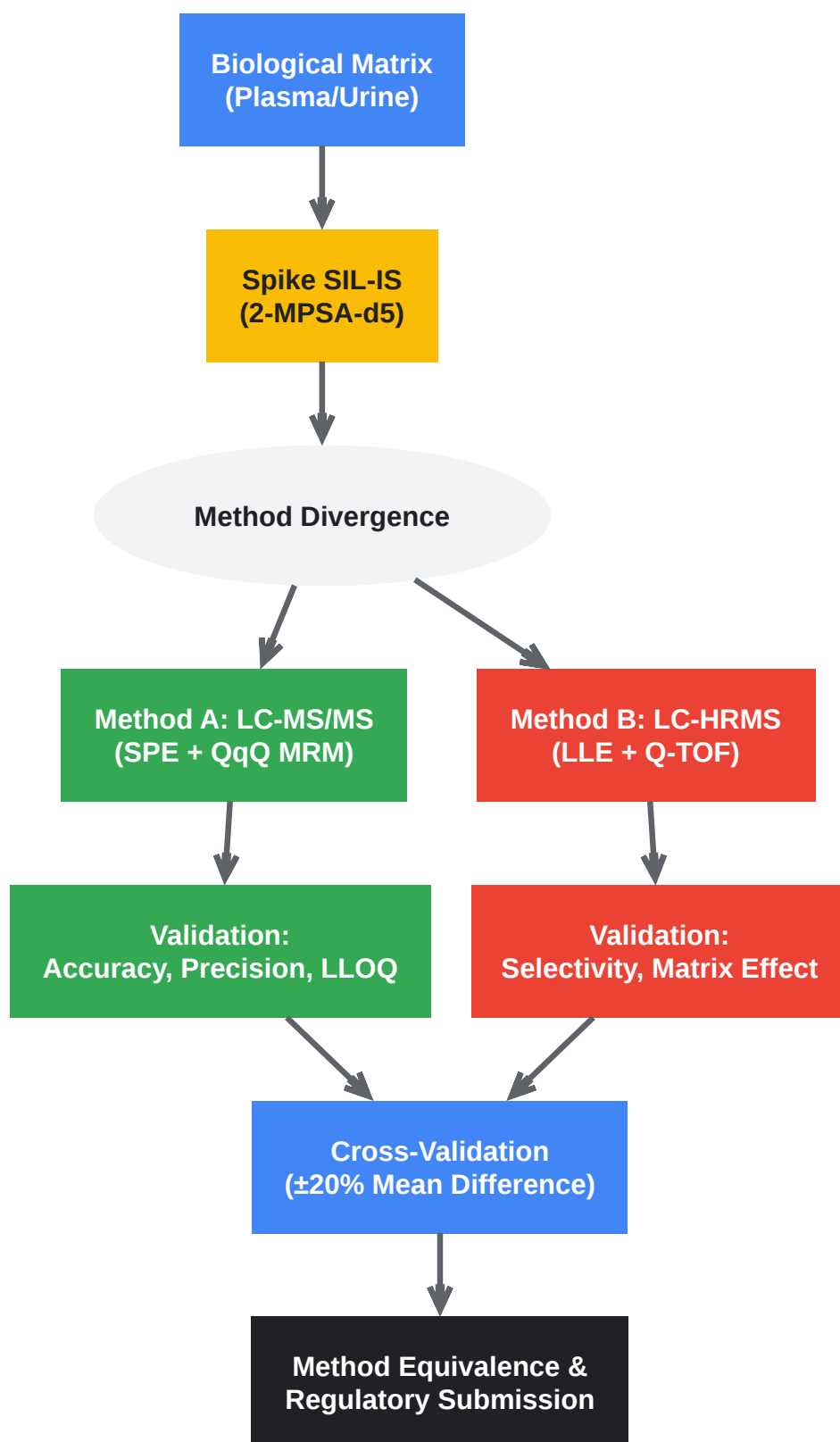
- Acidification: Add 50 μ L of 0.1 M HCl to the plasma to protonate the analyte.
- LLE Extraction: Add 1 mL of Hexane/Ethyl Acetate (50:50, v/v). Vortex vigorously for 5 minutes, then centrifuge at 10,000 x g for 5 minutes to achieve phase separation.
- Reconstitution: Transfer the upper organic layer, evaporate under N_2 , and reconstitute in 100 μ L of Mobile Phase A.
- LC-HRMS Analysis:
 - Detection: Q-TOF in negative ESI mode. Full scan m/z 100-1000 with targeted MS/MS.
 - Quantification: Exact mass extraction for 2-MPSA ($[M-H]^-$ 207.0663) and 2-MPSA-d5 ($[M-H]^-$ 212.0976) utilizing a strict 5 ppm mass tolerance window.

Quantitative Data Presentation & Cross-Validation

According to FDA and ICH M10 guidelines, a successful cross-validation requires that the difference between the values obtained by the two methods for incurred samples must be within $\pm 20\%$ of the mean for at least 67% of the repeats^{[2][3]}. The table below summarizes the validation parameters for both methods, confirming their equivalence and suitability for regulatory submission.

Validation Parameter	Method A (LC-MS/MS + SPE)	Method B (LC-HRMS + LLE)	ICH M10 Acceptance Criteria
Linear Dynamic Range	1.0 – 5000 ng/mL	5.0 – 5000 ng/mL	$R^2 \geq 0.99$
Lower Limit of Quantitation (LLOQ)	1.0 ng/mL (S/N > 10)	5.0 ng/mL (S/N > 10)	Accuracy $\pm 20\%$, CV $\leq 20\%$
Inter-day Precision (CV%)	3.2% – 6.5%	4.8% – 8.1%	$\leq 15\%$ (excluding LLOQ)
Inter-day Accuracy (% Bias)	-2.1% to +3.4%	-4.5% to +5.2%	$\pm 15\%$ (excluding LLOQ)
Matrix Factor (IS Normalized)	0.98 ± 0.02	0.92 ± 0.05	CV $\leq 15\%$
Extraction Recovery	$88.5\% \pm 4.1\%$	$76.2\% \pm 6.3\%$	Consistent & Reproducible
Cross-Validation (Incurred Samples)	Reference Method	91% of samples within $\pm 20\%$	$\geq 67\%$ of samples within $\pm 20\%$

Cross-Validation Workflow Visualization



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Fig 1. Cross-validation workflow for 2-MPSA quantification comparing LC-MS/MS and LC-HRMS platforms.

References

- Essential FDA Guidelines for Bioanalytical Method Validation. ResolveMass.[[Link](#)]
- ICH guideline M10 on bioanalytical method validation and study sample analysis. European Medicines Agency.[[Link](#)]
- Methsuximide | CID 6476. PubChem - NIH.[[Link](#)]

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Sources

- 1. Methsuximide | C₁₂H₁₃NO₂ | CID 6476 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. resolvemass.ca [resolvemass.ca]
- 3. ema.europa.eu [ema.europa.eu]
- 4. scbt.com [scbt.com]
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